

An In-Depth Technical Guide to 1-Bromo-1-methylcyclobutane

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Compound of Interest

Compound Name: 1-Bromo-1-methylcyclobutane

Cat. No.: B13021240

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **1-Bromo-1-methylcyclobutane**, a key reagent in various organic synthesis applications. The data presented is intended to support research and development activities by providing accurate and readily accessible information.

Core Data Presentation

The fundamental quantitative data for **1-Bromo-1-methylcyclobutane** is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C5H9Br	[1] [2]
Molecular Weight	149.03 g/mol	[1] [2]
Monoisotopic Mass	147.98876 Da	[1]
CAS Registry Number	80204-24-6	[1] [2]
IUPAC Name	1-bromo-1-methylcyclobutane	[1]

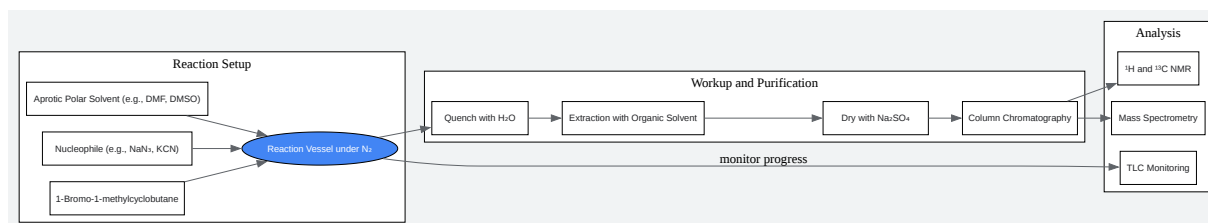
Molecular Structure and Visualization

The chemical structure of **1-Bromo-1-methylcyclobutane** is depicted below. This visualization is critical for understanding its steric and electronic properties, which influence its reactivity in chemical transformations.

Caption: 2D chemical structure of **1-Bromo-1-methylcyclobutane**.

Experimental Protocols

While specific experimental protocols are highly dependent on the intended application, a general protocol for a substitution reaction involving **1-Bromo-1-methylcyclobutane** is outlined below. This serves as a foundational workflow that can be adapted for various nucleophiles.



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Caption: Generalized workflow for a nucleophilic substitution reaction.

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References

- 1. 1-Bromo-1-methylcyclobutane | C₅H₉Br | CID 15570337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-bromo-1-methylcyclobutane 97% | CAS: 80204-24-6 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Bromo-1-methylcyclobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13021240#1-bromo-1-methylcyclobutane-molecular-weight-and-formula]

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